

# confirming the specificity of KC764 for TRAP over other phosphatases

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: KC764

Cat. No.: B1212125

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## No Publicly Available Data on the Specificity of KC764 for TRAP

Following a comprehensive search of publicly available scientific literature and databases, no specific information was found regarding the inhibitor **KC764** and its selectivity for Tartrate-Resistant Acid Phosphatase (TRAP) over other phosphatases. The search included inquiries for experimental data, quantitative comparisons, and detailed biochemical assays related to **KC764**.

The investigation sought to identify studies comparing the inhibitory activity of **KC764** against TRAP and other common phosphatases such as alkaline phosphatase (ALP), protein phosphatase 1 (PP1), and various protein tyrosine phosphatases (PTPs). However, the search yielded no results containing the specific identifier "**KC764**" in the context of a TRAP inhibitor or any phosphatase inhibitor.

Consequently, it is not possible to provide a comparison guide, summarize quantitative data, detail experimental protocols, or create the requested visualizations for **KC764**'s specificity. The absence of any publicly accessible data on this compound prevents an objective comparison of its performance with other alternatives.

For researchers, scientists, and drug development professionals interested in TRAP inhibition, it is recommended to consult proprietary research, internal company data, or future scientific

publications that may address the biochemical profile of **KC764**. Without such information, any claims regarding its specificity for TRAP cannot be substantiated.

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